Purity Analysis of 3-Bromo-1-methylpiperidine Hydrobromide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*3-Bromo-1-methylpiperidine Hydrobromide*
CAS No.:	*13617-02-2*
Cat. No.:	*B596199*

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Introduction

3-Bromo-1-methylpiperidine Hydrobromide is a heterocyclic organic compound that serves as a crucial building block in the synthesis of more complex molecules, particularly within the pharmaceutical and agrochemical industries.[1] Its piperidine core is a common scaffold in many biologically active compounds, and the reactive bromine atom allows for various chemical modifications, such as nucleophilic substitution and cross-coupling reactions.[1]

The purity of this starting material is paramount. For researchers and drug development professionals, the presence of unidentified impurities can have profound consequences, leading to the formation of unwanted side-products, altered biological activity, and potential toxicity in the final active pharmaceutical ingredient (API). A robust and comprehensive analytical strategy is therefore not merely a quality control measure but a foundational component of scientifically sound research and development. This guide provides an in-depth exploration of the essential analytical techniques required to thoroughly assess the purity of **3-**

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Bromo-1-methylpiperidine Hydrobromide, grounded in the principles of scientific integrity and field-proven experience.

Physicochemical Properties and Structural Confirmation

Before commencing any purity analysis, a thorough understanding of the compound's fundamental properties is essential. These properties dictate the choice of analytical solvents, chromatographic conditions, and spectroscopic parameters.

Property	Value	Source
Chemical Formula	$C_6H_{13}Br_2N$	[2]
Molecular Weight	258.98 g/mol	PubChem
Appearance	Solid (Typical)	General Knowledge
Melting Point	Varies by supplier/purity	General Knowledge
Structure	3-bromo-1-methylpiperidine;hydrobromide	[3]

Structural Elucidation Methods

Confirming the identity of the primary material is the first step in any purity assessment. Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) are indispensable for this purpose.

^{1}H and ^{13}C NMR spectroscopy provide a detailed "fingerprint" of the molecule's carbon-hydrogen framework.

- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the N-methyl group, the proton on the bromine-bearing carbon (C3), and the various methylene protons on the piperidine ring. The chemical shifts and coupling patterns are unique to the 3-bromo isomer, allowing for its differentiation from other potential isomers. For example, the proton at the C3 position would appear as a multiplet due to coupling with adjacent methylene protons.

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- ^{13}C NMR: The carbon spectrum will confirm the presence of the six unique carbon atoms in the molecule, with the carbon atom attached to the bromine appearing at a characteristic chemical shift.

MS is used to confirm the molecular weight of the free base (after the hydrobromide salt is dissociated). A key diagnostic feature for 3-Bromo-1-methylpiperidine is the isotopic pattern of bromine. Bromine has two naturally occurring isotopes, ^{79}Br and ^{81}Br, in nearly a 1:1 ratio.[4][5] This results in two molecular ion peaks ($[M]^+$ and $[M+2]^+$) of almost equal intensity, separated by two mass-to-charge units (m/z), which is a definitive indicator of a monobrominated compound.[4][5][6]

Comprehensive Purity Assessment Workflow

A multi-faceted approach is required to assess all aspects of purity, from organic and inorganic impurities to residual water content.

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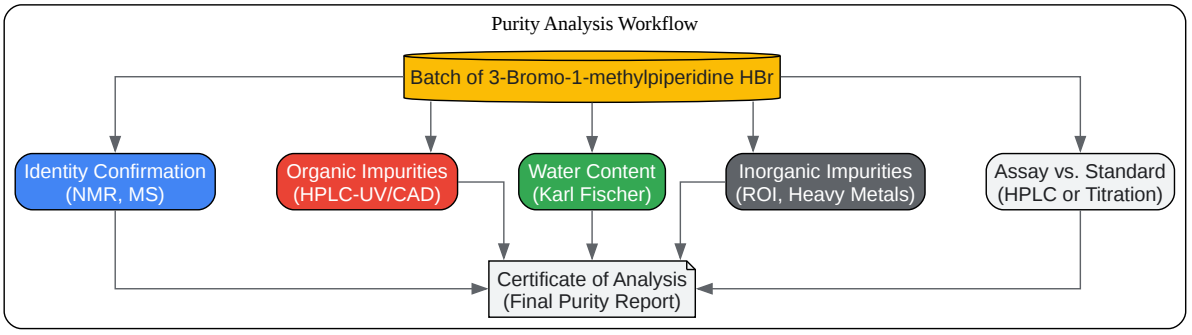

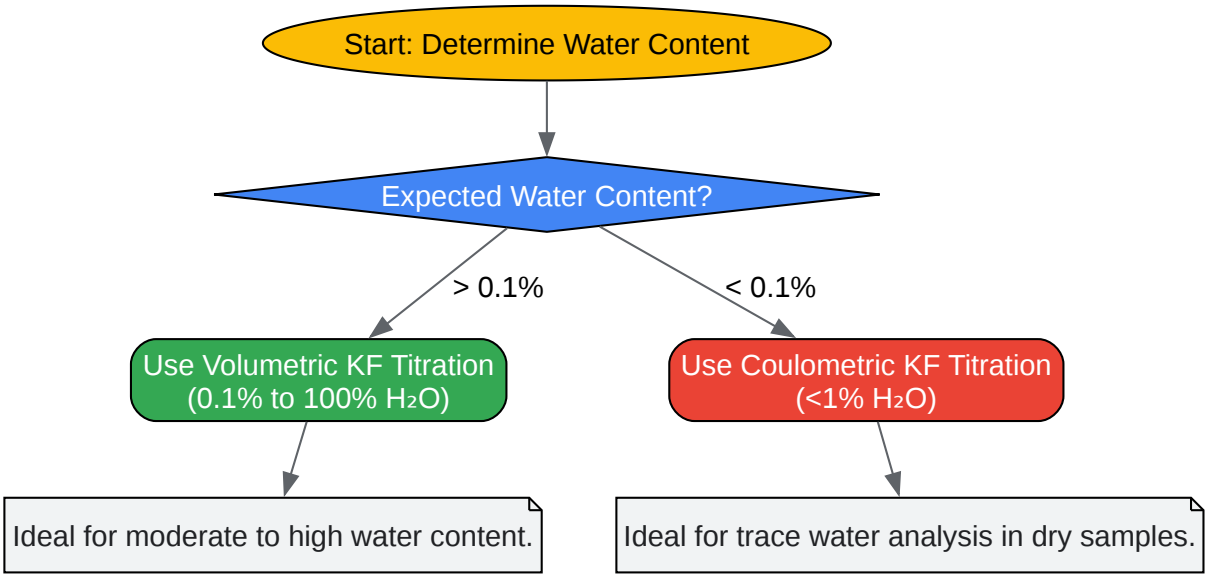

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